

Essential Safety and Operational Guide for 3-Amino-6-bromopyrazine-2-carbonitrile

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Compound of Interest

Compound Name: 3-Amino-6-bromopyrazine-2-carbonitrile

Cat. No.: B112102

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This document provides critical safety and logistical information for the handling, operation, and disposal of **3-Amino-6-bromopyrazine-2-carbonitrile** (CAS No. 17231-51-5). Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy. This compound is recognized for its role as a key intermediate in pharmaceutical and agrochemical research.[\[1\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

3-Amino-6-bromopyrazine-2-carbonitrile is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is harmful if swallowed and causes serious eye damage.[\[2\]](#) Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact with the compound.
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended if there is a splash hazard.	To protect against serious eye damage from dust or splashes. [2]
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.	To avoid inhalation of the powdered compound.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **3-Amino-6-bromopyrazine-2-carbonitrile** from preparation to immediate cleanup.

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary equipment (spatula, weigh boat, reaction vessel, solvent) and place it within the fume hood.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Don all required PPE as specified in Table 1.
- Weighing and Transfer:

- Perform all manipulations of the solid compound within the chemical fume hood to minimize inhalation exposure.
- Carefully open the container to avoid creating airborne dust.
- Use a clean spatula to transfer the desired amount of the compound onto a tared weigh boat.
- Gently transfer the weighed solid into the designated reaction vessel.
- Dissolution and Reaction:
 - Slowly add the desired solvent to the reaction vessel to dissolve the compound.
 - Once the compound is in solution, proceed with the experimental protocol.
- Post-Handling Cleanup:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical using an appropriate solvent (e.g., ethanol or isopropanol) and wipe with absorbent pads.
 - Dispose of all contaminated disposable materials as hazardous waste.

Disposal Plan

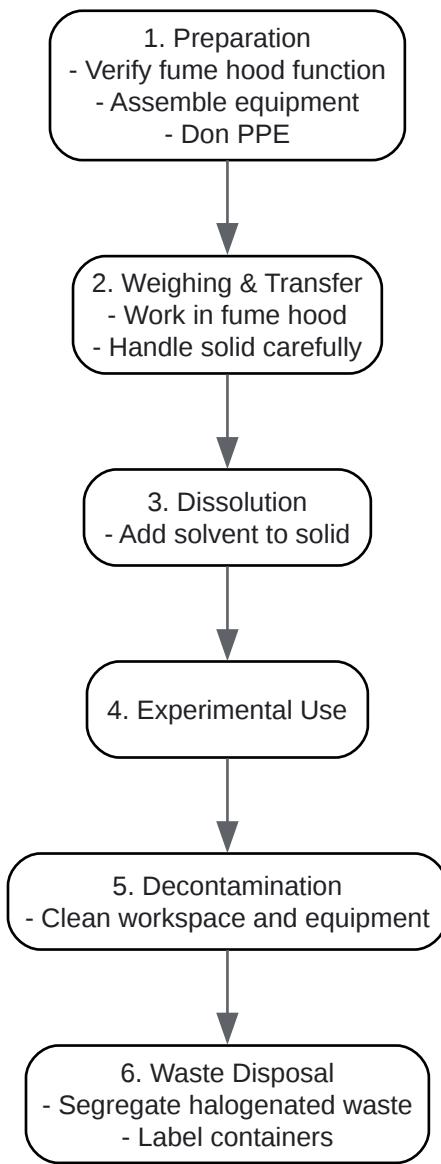
As a brominated organic compound, **3-Amino-6-bromopyrazine-2-carbonitrile** and any materials contaminated with it must be disposed of as halogenated organic waste.[\[3\]](#)[\[4\]](#)

- Unused Compound: Unused or expired **3-Amino-6-bromopyrazine-2-carbonitrile** must be disposed of in its original container, properly labeled as hazardous waste.
- Contaminated Solid Waste: All disposable items, including gloves, weigh boats, and absorbent pads that have come into contact with the compound, must be collected in a designated and clearly labeled hazardous waste container for halogenated organic solids.
- Liquid Waste: Solutions containing **3-Amino-6-bromopyrazine-2-carbonitrile** should be collected in a separate, sealed, and labeled waste container for halogenated organic liquids. Do not mix with non-halogenated waste to avoid higher disposal costs.[\[5\]](#)

- Consult EHS: Always adhere to your institution's specific guidelines for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department for guidance.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **3-Amino-6-bromopyrazine-2-carbonitrile**.



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Caption: Workflow for Safe Handling of **3-Amino-6-bromopyrazine-2-carbonitrile**.

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